

# "Antibacterial agent 216" CAS number and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antibacterial agent 216

Cat. No.: B15568340

[Get Quote](#)

## In-Depth Technical Guide: Antibacterial Agent 216

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Antibacterial Agent 216**, a potent compound with significant activity against *Mycobacterium tuberculosis*. This document details its chemical identity, quantitative biological data, experimental protocols, and proposed mechanism of action, serving as a valuable resource for researchers in the field of antibacterial drug discovery and development.

## Chemical Identification

Initial investigations have identified "**Antibacterial agent 216**" as Compound 2a/Compound 4 from relevant scientific literature.

- IUPAC Name: 4-(5-pentadecyl-1,3,4-oxadiazol-2-yl)pyridine<sup>[1][2][3]</sup>
- CAS Number: A specific CAS number for this compound is not readily available in the searched literature.
- MedChemExpress Catalog Number: HY-175825 (as "**Antibacterial agent 216**")

## Quantitative Data Summary

The primary biological activity of **Antibacterial Agent 216** is its potent inhibition of *Mycobacterium tuberculosis*. The following table summarizes the key quantitative data from in vitro studies.

Parameter	Value	Details	Reference
MIC vs. M. tuberculosis H37Rv	0.05 µg/mL	Standard drug-sensitive strain	[1][2]
MIC vs. Drug-Resistant Strain (CIBIN 112)	0.05 µg/mL	10x more active than isoniazid, 20x more active than streptomycin, and 28x more active than ethambutol against this resistant strain.	[1][2]

## Experimental Protocols

The following protocols are based on the methodologies described in the primary literature detailing the synthesis and evaluation of **Antibacterial Agent 216**.

### Synthesis of 4-(5-pentadecyl-1,3,4-oxadiazol-2-yl)pyridine

This protocol describes the synthesis of the title compound from isonicotinic acid hydrazide (isoniazid) and palmitoyl chloride.

Materials:

- Isonicotinic acid hydrazide
- Palmitoyl chloride
- Appropriate solvent (e.g., pyridine, dichloromethane)

- Standard laboratory glassware and purification apparatus (e.g., reflux condenser, filtration equipment, recrystallization solvents)

Procedure:

- Acylation: Dissolve isonicotinic acid hydrazide in a suitable solvent.
- Add palmitoyl chloride dropwise to the solution while stirring.
- The reaction mixture is typically heated under reflux for a specified period to ensure complete reaction.
- Work-up: After cooling, the reaction mixture is processed to isolate the crude product. This may involve filtration to remove any solids and washing with appropriate solvents to remove impurities.
- Purification: The crude product is purified, commonly by recrystallization from a suitable solvent system, to yield the final product, 4-(5-pentadecyl-1,3,4-oxadiazol-2-yl)pyridine.

## In Vitro Antimycobacterial Activity Assay (Microplate Alamar Blue Assay - MABA)

This colorimetric assay is a standard method for determining the minimum inhibitory concentration (MIC) of compounds against *Mycobacterium tuberculosis*.

Materials:

- *Mycobacterium tuberculosis* H37Rv strain
- Middlebrook 7H9 broth supplemented with ADC (Albumin-Dextrose-Catalase)
- **Antibacterial Agent 216** (dissolved in a suitable solvent like DMSO)
- Standard anti-TB drugs (e.g., isoniazid, rifampicin) for positive controls
- Alamar Blue reagent
- Sterile 96-well microplates

- Incubator (37°C)

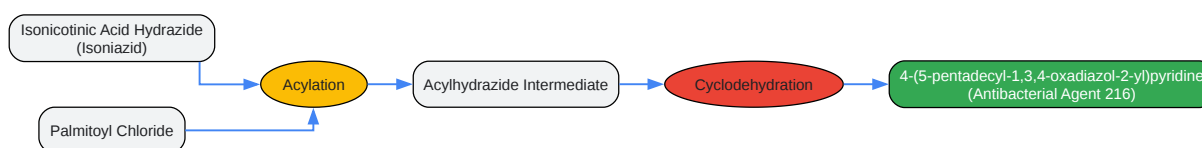
#### Procedure:

- Inoculum Preparation: A culture of *M. tuberculosis* H37Rv is grown to mid-log phase and then diluted to a standardized concentration.
- Compound Dilution: A serial dilution of **Antibacterial Agent 216** is prepared in the microplate wells containing Middlebrook 7H9 broth.
- Inoculation: The standardized bacterial suspension is added to each well containing the test compound. Control wells (no drug) are also included.
- Incubation: The microplates are sealed and incubated at 37°C for a period of 5-7 days.
- Alamar Blue Addition: After the incubation period, Alamar Blue reagent is added to each well.
- Re-incubation: The plates are re-incubated for 24-48 hours.
- MIC Determination: The MIC is determined as the lowest concentration of the compound that prevents a color change of the Alamar Blue reagent from blue (no growth) to pink (growth).

## Signaling Pathways and Experimental Workflows

### Synthesis Workflow

The synthesis of 4-(5-pentadecyl-1,3,4-oxadiazol-2-yl)pyridine is a two-step process involving the acylation of isoniazid followed by cyclodehydration to form the oxadiazole ring.

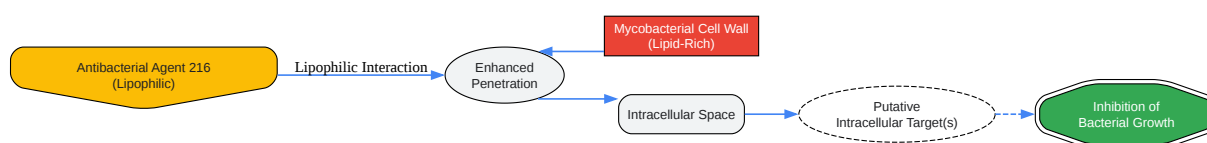


[Click to download full resolution via product page](#)

Caption: Synthetic pathway of **Antibacterial Agent 216**.

## Proposed Mechanism of Action

The high lipophilicity of the pentadecyl chain is suggested to play a crucial role in the compound's potent antimycobacterial activity. This lipophilicity likely facilitates the penetration of the bacterial cell wall, allowing the molecule to reach its intracellular target(s).



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for **Antibacterial Agent 216**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and antimycobacterial activity of 4-(5-substituted-1,3,4-oxadiazol-2-yl)pyridines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pure.udem.edu.mx [pure.udem.edu.mx]
- To cite this document: BenchChem. ["Antibacterial agent 216" CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15568340#antibacterial-agent-216-cas-number-and-iupac-name]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)